

Personal protective equipment for handling DC-SX029

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Essential Safety and Handling Guide for DC-SX029

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **DC-SX029**. Our goal is to furnish laboratory personnel with the necessary information to ensure safety and compliance, thereby fostering a secure research environment.

Key Safety and Physical Data

While specific quantitative toxicological data such as LD50 and LC50 values for **DC-SX029** are not publicly available, the following table summarizes its known hazards and physical properties.



Parameter	Value	Reference
Chemical Name	DC-SX029	
CAS Number	300713-88-6	-
Molecular Formula	C14H17F3N2O6S	-
Molecular Weight	398.35 g/mol	-
GHS Hazard Statements	Harmful if swallowed. Very toxic to aquatic life with long lasting effects.	-
Storage Temperature	-20°C (as powder)	-

Personal Protective Equipment (PPE)

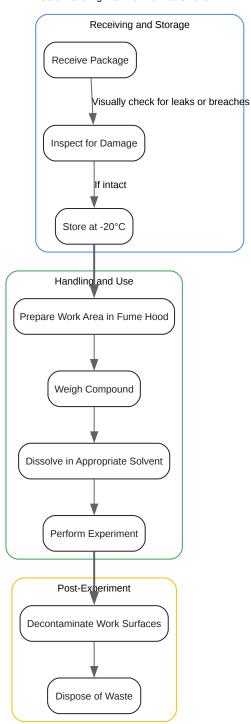
When handling **DC-SX029**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specific Requirements	
Eye Protection	Safety goggles with side-shields.	
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	
Body Protection	Impervious laboratory coat or gown.	
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. For weighing or procedures that may generate dust, a respirator may be required.	

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **DC-SX029** is crucial for laboratory safety. The following workflow outlines the key steps from receipt to disposal.





Safe Handling Workflow for DC-SX029

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Caption: Step-by-step workflow for the safe handling of DC-SX029.



Experimental Protocols

Weighing and Solution Preparation:

- Don all required Personal Protective Equipment.
- Perform all manipulations within a certified chemical fume hood.
- Carefully weigh the desired amount of DC-SX029 powder using an analytical balance.
- To minimize dust, gently tap the container before opening.
- Add the appropriate solvent (e.g., DMSO) to the powder in a suitable container and mix until
 fully dissolved.

Disposal Plan

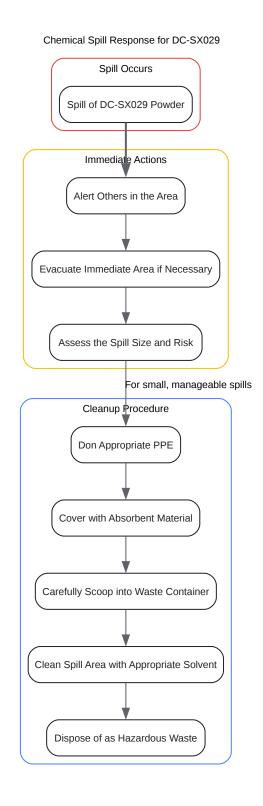
All waste materials contaminated with **DC-SX029** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid waste, including empty vials, weighing paper, and contaminated PPE, in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing DC-SX029 in a labeled, sealed, and chemicalresistant container.
- Disposal: Arrange for the disposal of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

Spill Response Plan

In the event of a spill, immediate and appropriate action is critical to prevent exposure and environmental contamination.





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Caption: Step-by-step procedure for responding to a DC-SX029 spill.



Signaling Pathway of DC-SX029

DC-SX029 is an inhibitor of Sorting Nexin 10 (SNX10), which plays a role in inflammatory signaling pathways. The diagram below illustrates the key interactions.

DC-SX029 Signaling Pathway Inhibition DC-SX029 inhibits SNX10 interacts with **PIKfyve** activates TBK1 activates c-Rel promotes **Inflammatory Response**

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Caption: Inhibition of the SNX10-PIKfyve pathway by DC-SX029.

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